

managing Silmitasertib treatment-related adverse effects

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Compound Focus: Silmitasertib

CAS No.: 1009820-21-6

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Silmitasertib Clinical Snapshot (Phase I Trial)

Aspect	Details
Reported Safety Finding	Adverse effects (AEs) led to treatment discontinuation in 24% of patients. [1]
Tolerability Context	This discontinuation rate was reported to compare favorably with other first-line treatments like vismodegib and sonidegib. [1] [2]
Clinical Efficacy	Disease control rates: 80% (metastatic), 65% (locally advanced). Median progression-free survival: 9.2 months (locally advanced), 3.7 months (metastatic). [1] [2]
Information Gap	No specific types, grades, or management protocols for the adverse effects are provided in the search results.

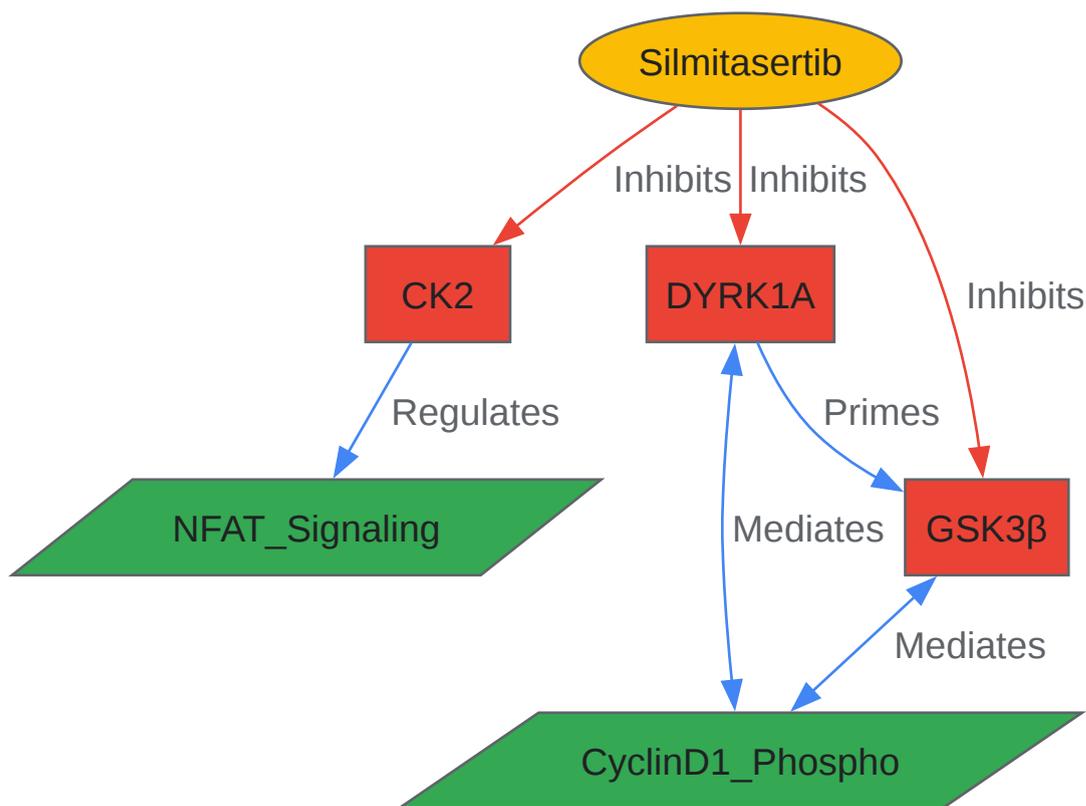
Scientific Background and Off-Target Activity

Beyond its primary target, **Silmitasertib** shows significant affinity for other kinases. Understanding this mechanism is crucial for researchers as it may inform the biological basis of both efficacy and potential

toxicity.

- **Primary Target:** Casein Kinase 2 (CK2). [3]
- **Key Off-Targets:** The drug also potently inhibits **DYRK1A** and **GSK3 β** kinases. [3] This off-target activity is being investigated for potential therapeutic benefits in diseases like diabetes and Alzheimer's but also represents a broader mechanism of action to consider in experimental models. [3]

The following diagram illustrates the primary and off-target kinase interactions of **Silmitasertib** and their downstream cellular effects, as identified in the research.



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Guidance for Finding Detailed Safety Protocols

The search results lack the granular, practical details required for a technical support document. I recommend you take the following steps to acquire this critical information:

- **Consult Official Trial Registries:** For the most detailed safety data, including the specific nature and frequency of adverse events, consult the clinical trial record on **ClinicalTrials.gov** (Identifier: **NCT03897036** and others). Full study protocols are sometimes available here. [1]
- **Access Scientific Publications:** Look for **peer-reviewed articles** in oncology or pharmacology journals that are specifically dedicated to **Silmitasertib**'s phase I and II clinical trials. These papers typically include comprehensive safety profiles with adverse event tables.
- **Contact the Developer:** Reach out to the drug's developer, **Senhwa Biosciences**, directly. Companies often have Investigator's Brochures that contain exhaustive preclinical and clinical safety data for qualified researchers. [1] [4]

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References

1. Silmitasertib Drives Disease Control in Advanced Basal ... [onclive.com]
2. Novel CK2 Inhibitor Silmitasertib Shows Promise in ... [targetedonc.com]
3. Silmitasertib (CX-4945), a Clinically Used CK2-Kinase ... [pmc.ncbi.nlm.nih.gov]
4. Google AI Breakthrough Highlights Silmitasertib (CX-4945) ... [prnewswire.com]

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